

An In-Depth Technical Guide to MeOSuc-Ala-Ala-Pro-Val-pNA

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Compound of Interest

Compound Name: MeOSuc-Ala-Ala-Pro-Val-PNA

Cat. No.: B058220

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Introduction

N-Methoxysuccinyl-L-Alanyl-L-Alanyl-L-Prolyl-L-Valine p-nitroanilide, commonly abbreviated as **MeOSuc-Ala-Ala-Pro-Val-pNA** or MeOSuc-AAPV-pNA, is a highly sensitive and specific chromogenic substrate primarily utilized for the kinetic analysis of elastase enzymes, particularly human neutrophil elastase (HNE), also known as human leukocyte elastase (HLE). [1][2] Its high specificity and solubility make it an invaluable tool in both basic research and drug development for studying proteolytic activity and screening for potential enzyme inhibitors. [1]

This peptide derivative is designed to be selectively cleaved by elastase, releasing the chromophore p-nitroaniline (pNA). [1] The rate of pNA release can be monitored spectrophotometrically, providing a direct measure of enzymatic activity. [1] This guide provides a comprehensive overview of the technical details required for the effective use of **MeOSuc-Ala-Ala-Pro-Val-pNA** in a research setting.

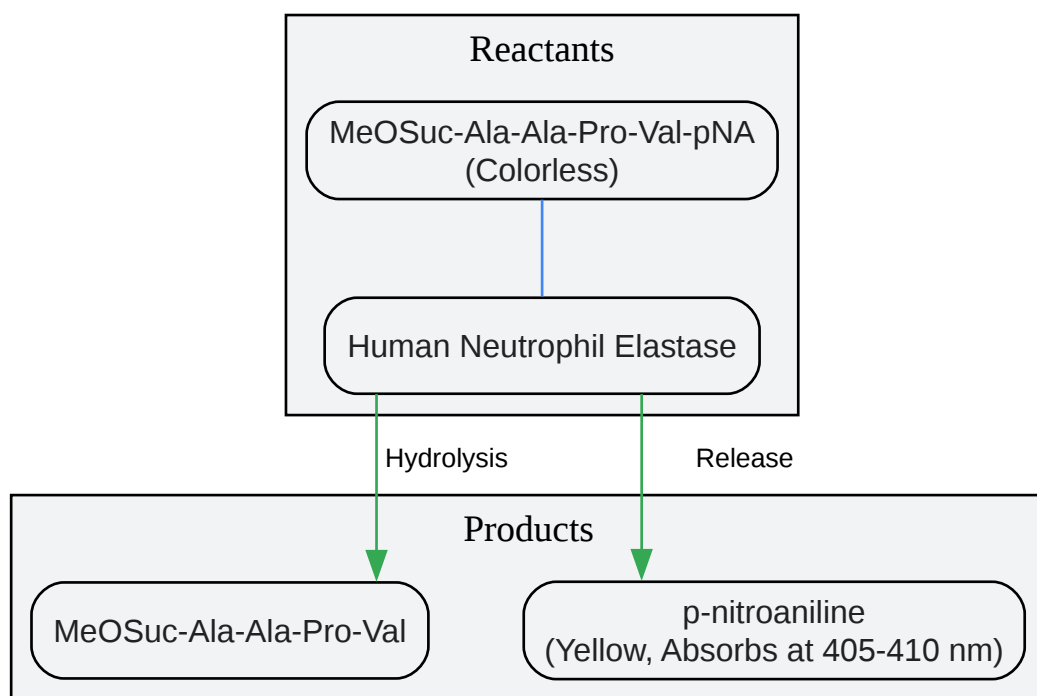
Chemical and Physical Properties

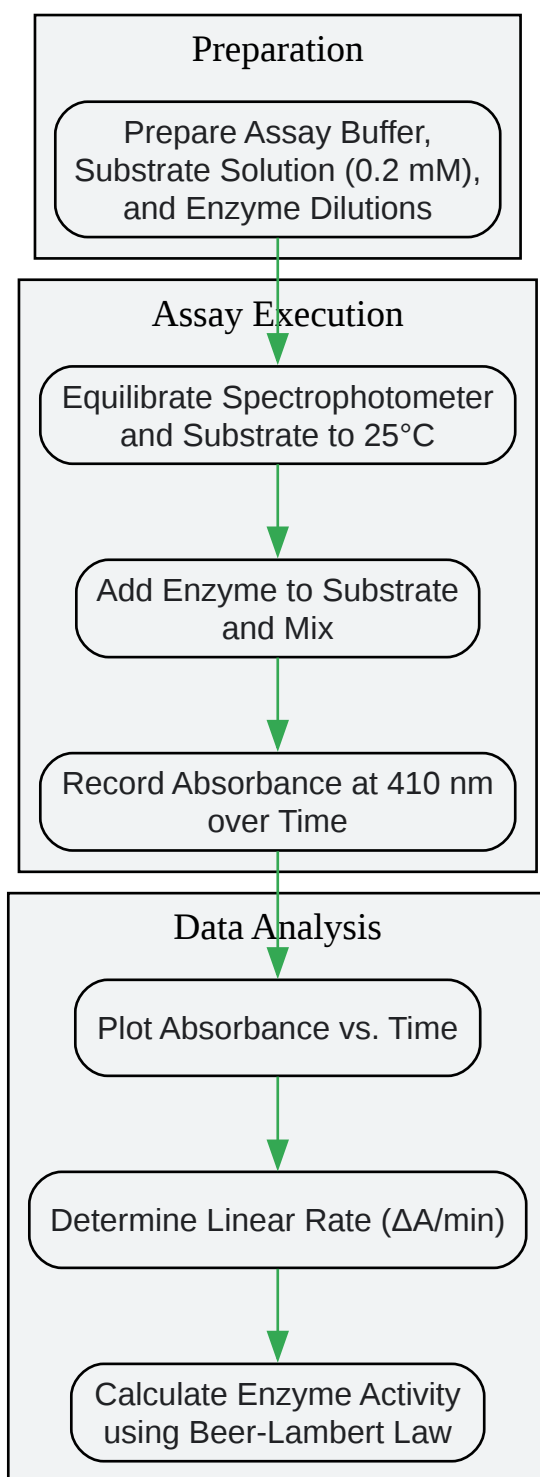
MeOSuc-Ala-Ala-Pro-Val-pNA is a synthetic peptide with a methoxysuccinyl group at the N-terminus and a p-nitroanilide group at the C-terminus of the valine residue. The methoxysuccinyl group enhances the solubility of the peptide.

Property	Value	Reference
CAS Number	70967-90-7	--INVALID-LINK--
Molecular Formula	C ₂₇ H ₃₈ N ₆ O ₉	--INVALID-LINK--
Molecular Weight	590.63 g/mol	--INVALID-LINK--
Appearance	White to off-white solid	--INVALID-LINK--
Purity	≥98% (by HPLC)	--INVALID-LINK--
Solubility	DMSO (20 mM), DMF (5 mg/mL), Ethanol (1 mg/mL)	--INVALID-LINK--, --INVALID-LINK--
Storage	Store at -20°C or below. Stock solutions are stable for up to 3 months at -20°C.	--INVALID-LINK--

Mechanism of Action

MeOSuc-Ala-Ala-Pro-Val-pNA serves as a substrate for serine proteases, with a high degree of specificity for elastases. The enzyme catalyzes the hydrolytic cleavage of the amide bond between the valine residue and the p-nitroaniline moiety. This reaction releases p-nitroaniline, a yellow chromophore that can be quantified by measuring its absorbance at approximately 405-410 nm. The rate of increase in absorbance is directly proportional to the elastase activity under appropriate assay conditions.





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References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
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